

Eicosapentaenoyl Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Eicosapentaenoyl Chloride

Cat. No.: B2959401

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Introduction: **Eicosapentaenoyl chloride** is the acyl chloride derivative of eicosapentaenoic acid (EPA), an essential omega-3 fatty acid. As an activated form of EPA, it serves as a critical reagent for the synthesis of various EPA derivatives, such as esters and amides, which are instrumental in studying the biological roles of EPA in inflammation, cardiovascular health, and cellular signaling. This document provides a comprehensive overview of its chemical properties, synthesis protocols, and its relevance in key biological pathways.

Chemical and Physical Properties

The fundamental properties of **Eicosapentaenoyl Chloride** and its parent compound, Eicosapentaenoic Acid, are summarized below.

Property	Eicosapentaenoyl Chloride	Eicosapentaenoic Acid (for reference)
CAS Number	98770-65-1[1]	10417-94-4[2]
Molecular Formula	C ₂₀ H ₂₉ ClO[1]	C ₂₀ H ₃₀ O ₂ [2]
Molecular Weight	320.9 g/mol [1]	302.45 g/mol [2]
Synonyms	(5Z,8Z,11Z,14Z,17Z)-5,8,11,14,17-Eicosapentaenoyl chloride[1]	EPA, Timnodonic acid, (all-cis)-5,8,11,14,17-Eicosapentaenoic acid[2]
Physical Form	Not specified, likely an oil or liquid	Liquid
Storage Temperature	Not specified, recommend freezer storage under inert gas	-20°C

Experimental Protocols

Synthesis of Eicosapentaenoyl Chloride

The conversion of eicosapentaenoic acid to its acyl chloride is typically achieved using a chlorinating agent. A common and effective method involves the use of oxalyl chloride.

Objective: To synthesize 5,8,11,14,17-**eicosapentaenoyl chloride** from 5,8,11,14,17-eicosapentaenoic acid.

Materials:

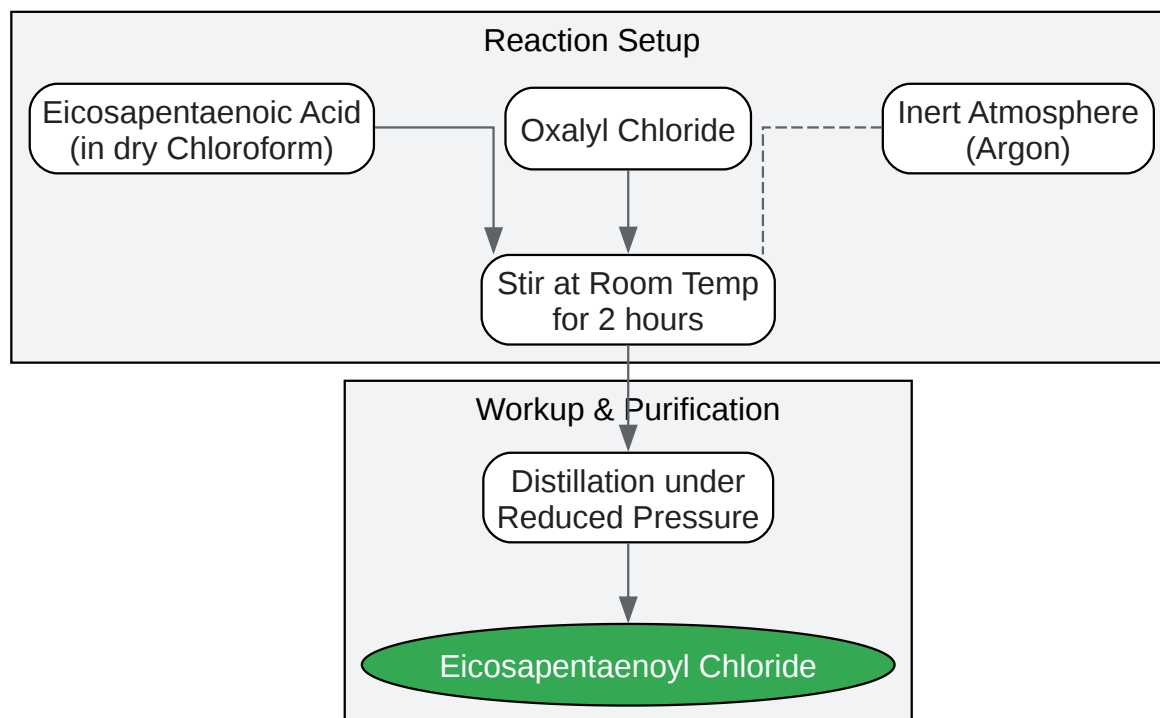
- 5,8,11,14,17-eicosapentaenoic acid (EPA)
- Oxalyl chloride
- Dry chloroform
- Argon gas
- Reaction flask

- Distillation apparatus

Procedure:

- Dissolve 2.40 g of eicosapentaenoic acid in 15 ml of dry chloroform within a reaction flask under an argon atmosphere.[3]
- At room temperature, add 1.04 ml of oxalyl chloride to the solution.[3]
- Allow the mixture to react for 2 hours.[3]
- Following the reaction period, remove the chloroform and any remaining oxalyl chloride by distillation under reduced pressure.[3]
- The resulting product is **eicosapentaenoyl chloride**. For subsequent use, it can be redissolved in a dry solvent like chloroform.[3]

Alternative Chlorinating Agents: While oxalyl chloride is a common choice, other reagents like phosphorus trichloride (PCl_3) and phosphorus pentachloride (PCl_5) can also be used to convert carboxylic acids to their corresponding acyl chlorides.[4]



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Caption: Workflow for the synthesis of **Eicosapentaenoyl chloride**.

Biological Context: Signaling Pathways

Eicosapentaenoyl chloride is the laboratory precursor to molecules used to study the biological effects of EPA. EPA itself is a bioactive lipid that modulates numerous signaling pathways, primarily related to inflammation and cellular metabolism.

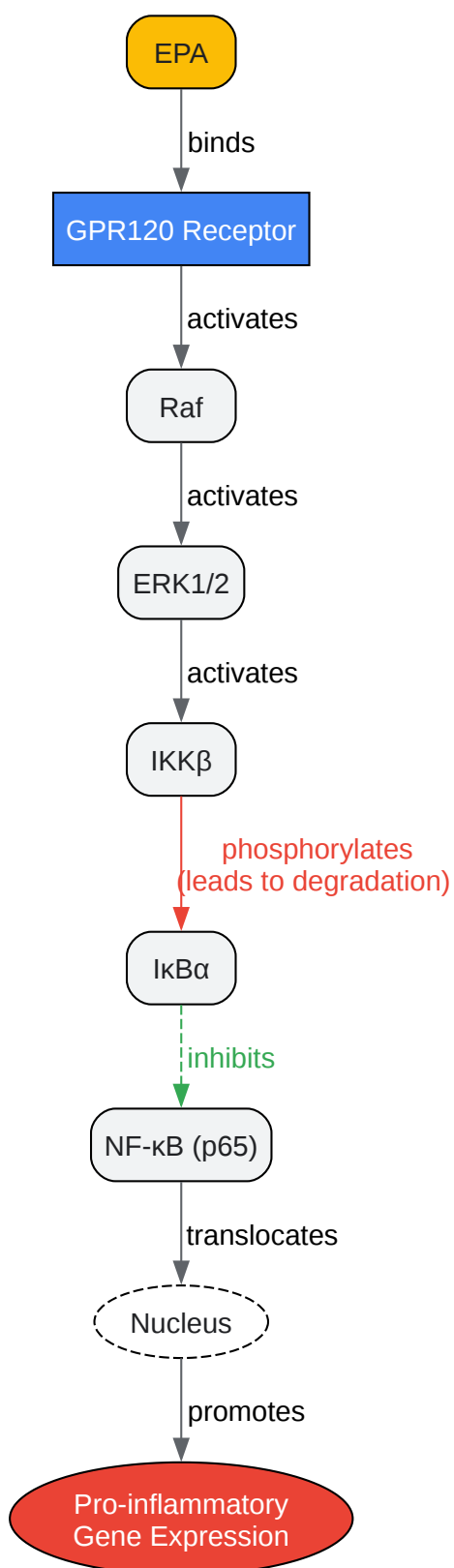
GPR120-Mediated Anti-Inflammatory Signaling

Eicosapentaenoic acid can activate G protein-coupled receptor 120 (GPR120), a key receptor in macrophages and other cells, to initiate an anti-inflammatory cascade.

Pathway Description:

- Activation: EPA binds to and activates the GPR120 receptor on the cell surface.

- **Downstream Cascade:** This activation triggers a downstream signaling cascade involving Raf, ERK1/2, and IKK β .
- **NF- κ B Inhibition:** The pathway ultimately leads to the inhibition of NF- κ B (p65) translocation into the nucleus.
- **Anti-inflammatory Effect:** By preventing NF- κ B from activating pro-inflammatory genes, EPA reduces the production of inflammatory mediators like iNOS, IL-1 β , IL-6, and TNF- α .[\[5\]](#)



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Caption: EPA-mediated anti-inflammatory signaling via the GPR120 pathway.

Other Notable Signaling Interactions

- **LSD1-WNT Pathway:** In intestinal stem cells, EPA upregulates GPR120 to induce the expression of Lysine Demethylase 1 (LSD1). This, in turn, activates the WNT signaling pathway, promoting intestinal stem cell proliferation and regeneration.[6]
- **Store-Operated cAMP Signaling:** EPA can cause a drop in calcium levels within the endoplasmic reticulum (ER). This change is sensed by the ER-resident protein STIM1, which triggers a "store-operated" signaling pathway that leads to an increase in cellular cyclic AMP (cAMP), a key second messenger.[7]
- **Cyclooxygenase (COX) Inhibition:** EPA and its metabolites can compete with arachidonic acid (AA) for metabolism by COX enzymes. This can lead to the production of less inflammatory prostaglandins and thromboxanes compared to those derived from AA. Furthermore, some elongated metabolites of EPA can directly inhibit COX pathways.[8]
- **NRF2 Antioxidant Response:** In endothelial and T cells, EPA has been shown to increase the transcription of genes regulated by the NRF2 antioxidant response element, such as heme oxygenase-1 (HMOX1) and NAD(P)H quinone dehydrogenase 1 (NQO1), which are cytoprotective.[9]

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